

An In-Depth Technical Guide to 2-Bromododecanoic Acid (CAS 111-56-8)

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Compound of Interest

Compound Name: *2-Bromododecanoic acid*

CAS No.: *111-56-8*

Cat. No.: *B089875*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromododecanoic acid, also known as 2-bromolauric acid, is a halogenated fatty acid that serves as a versatile intermediate in organic synthesis. Its unique chemical structure, featuring a bromine atom at the alpha-position to the carboxylic acid, makes it a valuable building block for the synthesis of a variety of compounds, particularly in the fields of surfactant chemistry and drug discovery. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of **2-bromododecanoic acid**, with a focus on its relevance to researchers and professionals in drug development.

Chemical and Physical Properties

2-Bromododecanoic acid is a C12 fatty acid derivative. The presence of the electronegative bromine atom on the alpha-carbon significantly influences its reactivity and physical properties compared to its parent compound, dodecanoic acid.

Table 1: Physical and Chemical Properties of **2-Bromododecanoic Acid**

Property	Value	Reference(s)
CAS Number	111-56-8	[1][2][3]
Molecular Formula	C ₁₂ H ₂₃ BrO ₂	[2]
Molecular Weight	279.21 g/mol	[2]
Appearance	Off-white to slightly brown crystalline solid	[4]
Melting Point	30-32 °C	[4]
Boiling Point	157-159 °C at 2 mmHg	[4]
Solubility	Soluble in methanol (1g/10 mL, clear, colorless)	[4]
Purity	≥97%	[2]

Table 2: Spectroscopic Data Summary

Spectroscopic Technique	Key Features and References
¹ H NMR	Data available from SpectraBase.[1]
¹³ C NMR	Data available from SpectraBase.[1]
Infrared (IR) Spectroscopy	Data available from SpectraBase.[1]
Mass Spectrometry (MS)	Data available from PubChem.[1]

Synthesis and Experimental Protocols

The primary method for the synthesis of **2-bromododecanoic acid** is the alpha-bromination of dodecanoic acid, a reaction famously known as the Hell-Volhard-Zelinsky (HVZ) reaction. This reaction involves the treatment of a carboxylic acid with bromine in the presence of a catalytic amount of phosphorus tribromide (PBr₃).

Experimental Protocol: Synthesis of 2-Bromododecanoic Acid via Hell-Volhard-Zelinsky Reaction

This protocol is a generalized procedure based on established methodologies for the HVZ reaction.

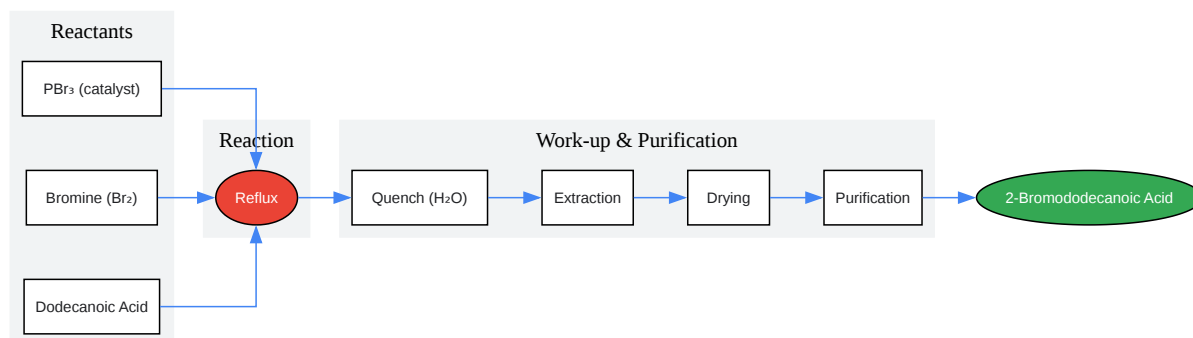
Materials:

- Dodecanoic acid (lauric acid)
- Bromine (Br_2)
- Phosphorus tribromide (PBr_3) or red phosphorus
- Anhydrous diethyl ether or carbon tetrachloride
- Distilled water
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a reflux condenser and a dropping funnel, place dodecanoic acid.

- **Catalyst Addition:** Add a catalytic amount of phosphorus tribromide (approximately 0.1 equivalents) to the flask. Alternatively, a small amount of red phosphorus can be used, which will react with bromine in situ to form PBr_3 .
- **Bromination:** Slowly add bromine (1.1 to 1.2 equivalents) to the reaction mixture through the dropping funnel. The reaction can be exothermic and should be controlled by cooling the flask in an ice bath if necessary.
- **Heating:** After the addition of bromine is complete, gently heat the reaction mixture to reflux. The reaction is typically heated for several hours until the evolution of hydrogen bromide gas ceases.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Carefully add water to the mixture to quench any remaining PBr_3 and to hydrolyze the intermediate acyl bromide.
 - Transfer the mixture to a separatory funnel and extract the product with diethyl ether or another suitable organic solvent.
 - Wash the organic layer with water and then with a saturated sodium bicarbonate solution to remove any unreacted acid and HBr .
 - Wash again with water and then with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent using a rotary evaporator.
 - The crude **2-bromododecanoic acid** can be further purified by vacuum distillation or recrystallization.



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Caption: Workflow for the synthesis of **2-Bromododecanoic acid**.

Applications in Research and Drug Development

2-Bromododecanoic acid is a key starting material for the synthesis of various molecules with potential biological activity. Its primary application in this context is in the preparation of N-acyl amino acids and other lipid derivatives.

Synthesis of N-Acyl Amino Acids

N-acyl amino acids are a class of lipid signaling molecules that are involved in a variety of physiological processes. They are synthesized by the acylation of an amino acid with a fatty acid derivative, such as an acyl chloride or, in this case, an alpha-bromo fatty acid.

Experimental Protocol: Synthesis of N-(2-bromododecanoyl)glycine

This protocol outlines the synthesis of an N-acyl amino acid using **2-bromododecanoic acid** and glycine.

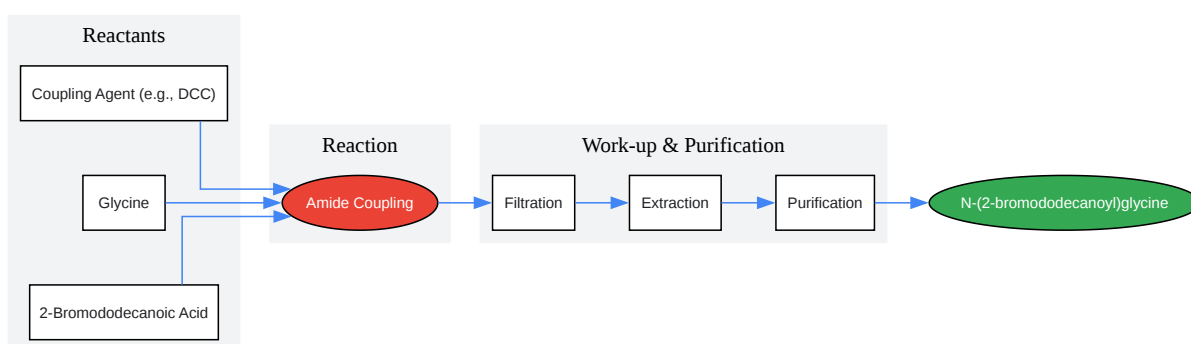
Materials:

- **2-Bromododecanoic acid**
- Glycine
- Dicyclohexylcarbodiimide (DCC) or another suitable coupling agent
- N,N-Dimethylformamide (DMF) or other suitable solvent
- Sodium bicarbonate
- Ethyl acetate
- Hydrochloric acid (HCl)
- Brine
- Anhydrous sodium sulfate

Procedure:

- Activation of Carboxylic Acid: Dissolve **2-bromododecanoic acid** in an anhydrous solvent like DMF. Add a coupling agent such as DCC (1.1 equivalents) and stir the mixture at 0 °C for 30 minutes.
- Coupling Reaction: In a separate flask, dissolve glycine in a solution of sodium bicarbonate in water. Add this aqueous solution to the activated **2-bromododecanoic acid** solution and stir the reaction mixture overnight at room temperature.
- Work-up:
 - Filter off the dicyclohexylurea byproduct.
 - Acidify the filtrate with dilute HCl to pH 2-3.
 - Extract the product with ethyl acetate.
 - Wash the organic layer with water and then with brine.
 - Dry the organic layer over anhydrous sodium sulfate.

- Purification:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure.
 - The crude N-(2-bromododecanoyl)glycine can be purified by column chromatography or recrystallization.



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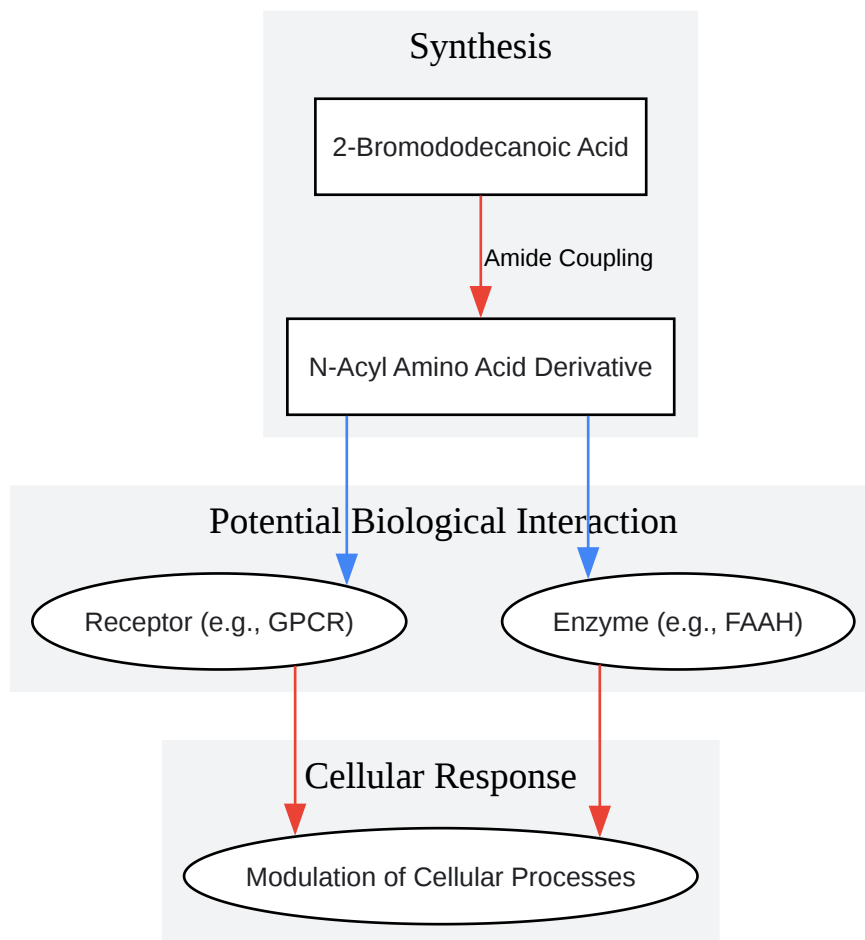
Caption: Synthesis of an N-acyl amino acid derivative.

Potential Roles in Modulating Biological Pathways

While specific signaling pathways directly modulated by **2-bromododecanoic acid** are not extensively documented, its derivatives, particularly N-acyl amino acids, are known to be part of the endocannabinoidome, a complex lipid signaling system. These molecules can interact with various receptors and enzymes, thereby influencing physiological processes.

Furthermore, 2-bromo fatty acids have been shown to act as inhibitors of enzymes involved in lipid metabolism. This suggests that **2-bromododecanoic acid** and its derivatives could be

valuable tools for studying and potentially targeting these pathways in the context of metabolic diseases and cancer.



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Caption: Potential role in signaling pathways.

Safety and Handling

2-Bromododecanoic acid is classified as an irritant. It is important to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Bromododecanoic acid (CAS 111-56-8) is a valuable chemical intermediate with significant potential in the synthesis of surfactants and biologically active molecules. Its straightforward synthesis via the Hell-Volhard-Zelinsky reaction and its utility as a precursor to N-acyl amino acids make it a compound of interest for researchers in organic chemistry, materials science, and drug discovery. Further investigation into the biological activities of its derivatives may unveil novel therapeutic opportunities.

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